

# Commercial availability and suppliers of 5-Benzyloxy-2-bromotoluene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Benzyloxy-2-bromotoluene

Cat. No.: B098187

[Get Quote](#)

An In-Depth Technical Guide to **5-Benzyloxy-2-bromotoluene**: Commercial Availability, Synthesis, and Applications

## Introduction

**5-Benzyloxy-2-bromotoluene**, also known by its IUPAC name 1-bromo-4-(benzyloxy)-2-methylbenzene, is a key organic intermediate with significant applications in the synthesis of complex molecules, particularly within the pharmaceutical industry.<sup>[1][2]</sup> Its structure, featuring a brominated toluene core protected by a benzyl ether group, offers versatile reactivity for constructing more elaborate molecular architectures. The bromine atom serves as a reactive handle for various coupling reactions, while the benzyl ether provides a stable yet readily cleavable protecting group for the phenolic hydroxyl function. This guide provides a comprehensive overview for researchers and drug development professionals on its commercial availability, suppliers, synthesis, purification, and safe handling.

Chemical and Physical Properties<sup>[1][3]</sup>

- Molecular Formula: C<sub>14</sub>H<sub>13</sub>BrO<sup>[1][4][5][6]</sup>
- Molecular Weight: 277.16 g/mol <sup>[1][4]</sup>
- CAS Number: 17671-75-9<sup>[1][2][4][6]</sup>
- Appearance: Typically a solid<sup>[5]</sup>

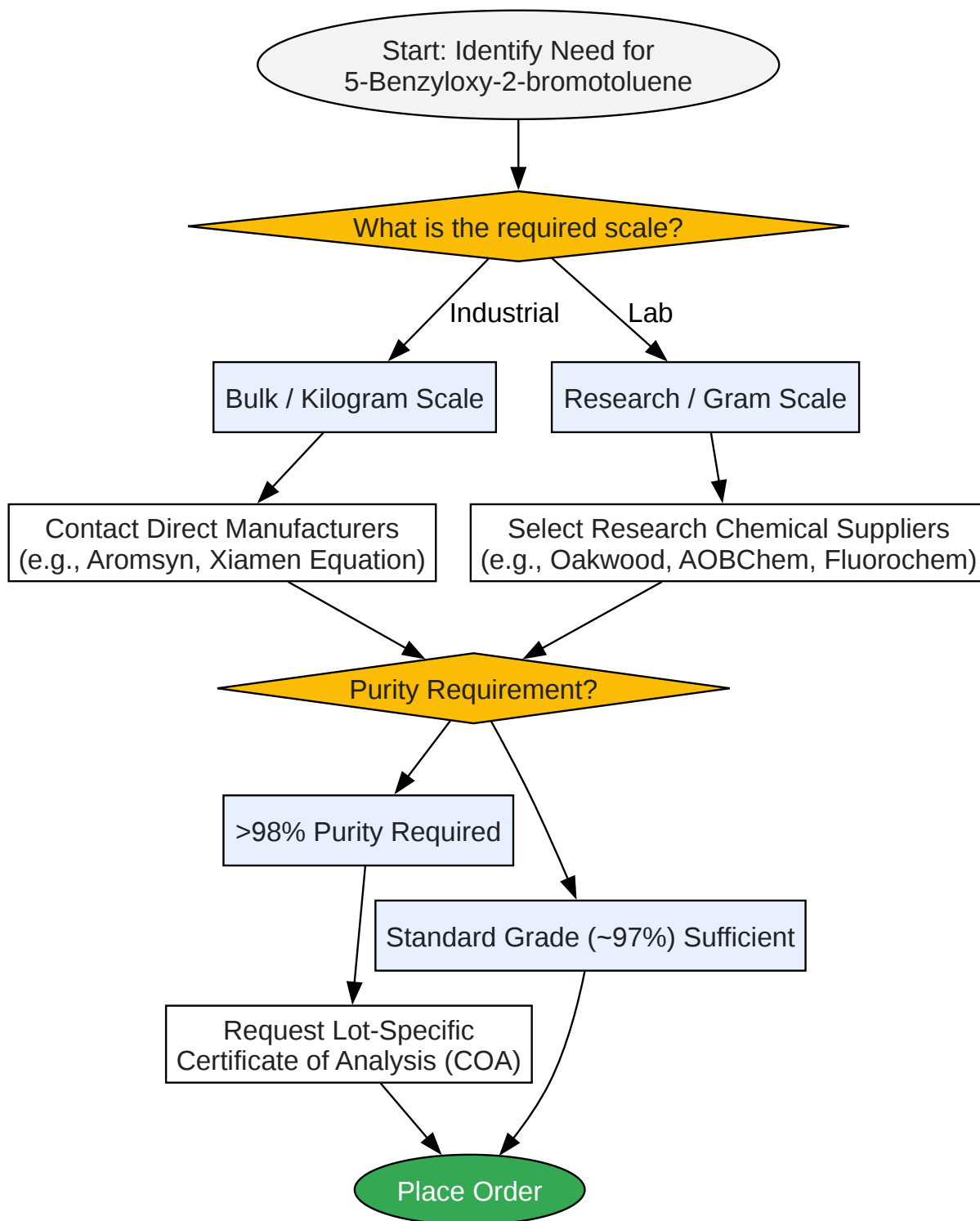
- Melting Point: 69-70.5°C[3][7]
- Boiling Point: 360.9°C (Predicted)[3][7]
- Density: 1.341 g/cm<sup>3</sup> (Predicted)[3][7]

## Commercial Availability and Supplier Analysis

**5-Benzyloxy-2-bromotoluene** is readily available from a range of chemical suppliers, catering to different scales from laboratory research to industrial production.[2] The choice of supplier often depends on the required quantity, purity, and lead time. Below is a comparative analysis of prominent suppliers.

### Supplier Selection Workflow

The process of selecting a suitable supplier can be streamlined by considering key project requirements such as scale, purity, and documentation needs.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting a supplier for **5-Benzyloxy-2-bromotoluene**.

## Comparative Table of Commercial Suppliers

Supplier	CAS Number	Purity	Available Quantities	Notes
Oakwood Chemical	17671-75-9	Not specified	1g, 5g, 25g	Offers small quantities suitable for initial research and development. <a href="#">[6]</a>
AOBChem USA	17671-75-9	97%	250mg, 500mg, 1g, 5g, 10g, 25g, 100g	Provides a wide range of quantities with specified purity. <a href="#">[8]</a>
Fluorochem	17671-75-9	98%	Not specified	Lists a high purity grade, suitable for applications sensitive to impurities. <a href="#">[5]</a>
Aromsyn Co., Ltd.	17671-75-9	> 97%	Gram to kilogram scale	Specializes in manufacturing and offers custom synthesis. <a href="#">[2]</a>
Santa Cruz Biotechnology	17671-75-9	Not specified	Not specified	Marketed as a biochemical for proteomics research; for research use only. <a href="#">[4]</a>
XIAMEN EQUATION CHEMICAL	17671-75-9	Industrial Grade	Bulk	A China-based manufactory suitable for large-scale industrial supply. <a href="#">[7]</a>

ChemUniverse,  
Inc.

17671-75-9

Not specified

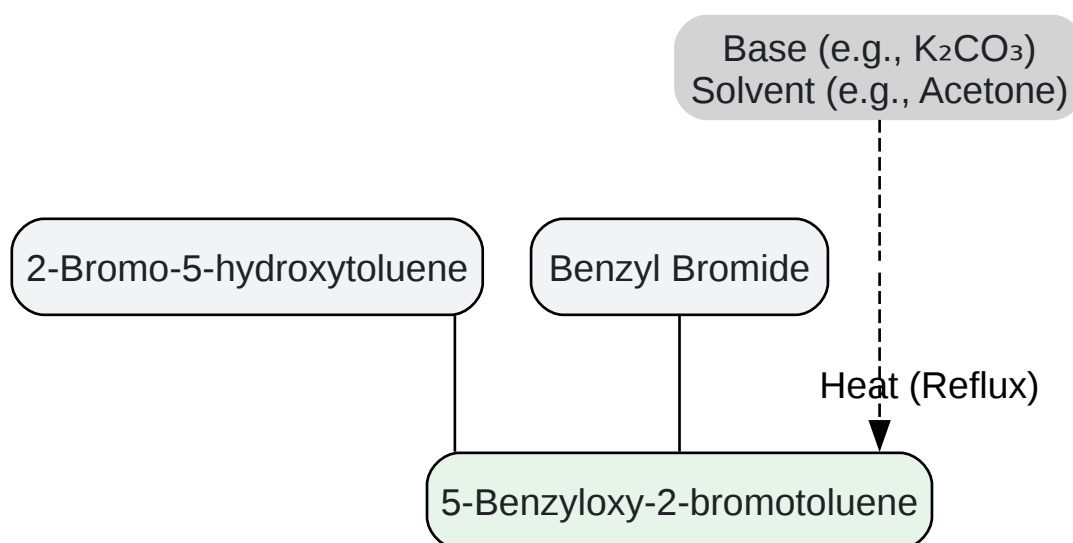
Bulk quantities

Accepts blanket  
purchase orders  
for large  
quantities.[9]

## Synthesis Protocol

While commercially available, in-house synthesis may be required for specific research needs, such as isotopic labeling or derivatization. A common synthetic route involves the benzylation of a brominated phenol, a variant of the Williamson ether synthesis.

### Illustrative Synthesis Scheme



[Click to download full resolution via product page](#)

Caption: Representative synthesis of **5-Benzyloxy-2-bromotoluene**.

### Step-by-Step Methodology

- **Reaction Setup:** To a solution of 2-bromo-5-hydroxytoluene (1 equivalent) in a polar aprotic solvent such as acetone or DMF, add a suitable base. Anhydrous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>, 1.5-2.0 equivalents) is a common and effective choice.

- **Addition of Benzylating Agent:** Add benzyl bromide (1.1 equivalents) to the stirred suspension.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting phenol is consumed.
- **Workup:** After cooling to room temperature, filter off the inorganic salts. Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- **Extraction:** Dissolve the crude residue in a water-immiscible organic solvent (e.g., ethyl acetate). Wash the organic layer sequentially with water, a dilute base solution (e.g., 5% NaOH) to remove any unreacted phenol, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and concentrate in vacuo to yield the crude **5-Benzyloxy-2-bromotoluene**.

## Purification Techniques

Purity is paramount for ensuring the success of subsequent synthetic steps and the quality of the final product.<sup>[10]</sup> The crude product from the synthesis typically requires purification to remove unreacted starting materials and byproducts.

- **Recrystallization:** This is an effective method for crystalline solids.<sup>[10]</sup> Given the compound's melting point of 69-70.5°C, recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) can yield high-purity material.<sup>[3][7]</sup> This technique is cost-effective but may result in lower yields due to product loss in the mother liquor.<sup>[10]</sup>
- **Column Chromatography:** For non-crystalline crude products or to separate closely related impurities, silica gel column chromatography is the method of choice.<sup>[10]</sup> A non-polar eluent system, such as a gradient of ethyl acetate in hexanes, is typically used to isolate the product. While effective, this method is more time-consuming and solvent-intensive.<sup>[10]</sup>

## Applications in Drug Discovery

**5-Benzyloxy-2-bromotoluene** is a valuable building block in medicinal chemistry and drug discovery.<sup>[11]</sup> Its utility stems from the orthogonal reactivity of the aryl bromide and the benzyl

ether protecting group.

- **Cross-Coupling Reactions:** The C-Br bond is a prime site for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira, Buchwald-Hartwig amination), allowing for the introduction of diverse carbon and heteroatom substituents. This is a cornerstone of modern drug synthesis.
- **Synthesis of Pharmaceutical Intermediates:** It serves as a precursor for more complex molecules. For instance, intermediates in the synthesis of selective estrogen receptor modulators (SERMs) like bazedoxifene share a similar substituted indole core, the synthesis of which can involve precursors derived from related benzyloxy-bromophenyl compounds. [\[12\]](#)
- **Protecting Group Manipulation:** Following the construction of the molecular backbone, the benzyl ether can be readily cleaved under standard hydrogenolysis conditions ( $H_2$ , Pd/C) to reveal the free phenol, which can then be used for further functionalization or as a key pharmacophoric feature in the final active pharmaceutical ingredient (API).

## Safety and Handling

Proper handling of **5-Benzyloxy-2-bromotoluene** is essential in a laboratory setting. According to GHS classifications, this chemical is an irritant.[\[1\]](#)

- **Hazards:**
  - Causes skin irritation (H315).[\[1\]](#)[\[7\]](#)[\[13\]](#)
  - Causes serious eye irritation (H319).[\[1\]](#)[\[7\]](#)[\[13\]](#)
  - May cause respiratory irritation (H335).[\[7\]](#)[\[13\]](#)
- **Precautionary Measures:**
  - **Handling:** Use only in a well-ventilated area or outdoors.[\[7\]](#)[\[13\]](#) Avoid breathing dust, fumes, or vapors.[\[7\]](#)[\[13\]](#)[\[14\]](#) Wash hands and any exposed skin thoroughly after handling. [\[7\]](#)[\[13\]](#)[\[15\]](#)



- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[7][13][14][15] Safety glasses or a face shield are mandatory.[14]
- Storage: Store in a cool, well-ventilated place.[7][13] Keep the container tightly closed and store locked up.[7][13] Recommended storage temperature is 2-8°C.[8][14]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[7][15] If on skin, wash with plenty of water.[7][15] If inhaled, remove the person to fresh air.[7][15] Seek medical attention if irritation persists or if you feel unwell.[7]

Always consult the material safety data sheet (MSDS) provided by the supplier for the most detailed and up-to-date safety information.[3][13][14][15]

## References

- **5-Benzyloxy-2-bromotoluene** | C14H13BrO | CID 2756639. PubChem - NIH. [Link]
- **5-Benzyloxy-2-bromotoluene**. Oakwood Chemical. [Link]
- **5-Benzyloxy-2-bromotoluene**. AOBChem USA. [Link]
- **5-BENZYLOXY-2-BROMOTOLUENE** [P53272]. ChemUniverse. [Link]
- **5-benzyloxy-2-bromotoluene** | CAS#:17671-75-9. Chemsrvc. [Link]
- Safety Data Sheet - 1-(Benzyloxy)-4-bromo-2-chlorobenzene. Angene Chemical. [Link]
- Method for the preparation of 5-benzyloxy-2-(4-benzyloxphenyl)-3-methyl-1h-indole.
- o-BROMOTOLUENE. Organic Syntheses Procedure. [Link]
- m-BROMOTOLUENE. Organic Syntheses Procedure. [Link]
- Current status and future prospects for enabling chemistry technology in the drug discovery process. PubMed Central. [Link]
- Method for synthesizing bromotoluene.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 5-Benzyloxy-2-bromotoluene | C14H13BrO | CID 2756639 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 17671-75-9 | 5-(Benzyloxy)-2-bromotoluene - Aromsyn Co.,Ltd. [aromsyn.com]
- 3. 5-benzyloxy-2-bromotoluene | CAS#:17671-75-9 | Chemsrce [chemsrc.com]
- 4. scbt.com [scbt.com]
- 5. fluorochem.co.uk [fluorochem.co.uk]
- 6. 5-Benzyloxy-2-bromotoluene [oakwoodchemical.com]
- 7. echemi.com [echemi.com]
- 8. aobchem.com [aobchem.com]
- 9. chemuniverse.com [chemuniverse.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Current status and future prospects for enabling chemistry technology in the drug discovery process - PMC [pmc.ncbi.nlm.nih.gov]
- 12. EP2118058B9 - Method for the preparation of 5-benzyloxy-2-(4-benzyloxphenyl)-3-methyl-1h-indole - Google Patents [patents.google.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. angenechemical.com [angenechemical.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Commercial availability and suppliers of 5-Benzyloxy-2-bromotoluene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098187#commercial-availability-and-suppliers-of-5-benzyloxy-2-bromotoluene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)